

Safe Disposal of Centhaquin: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Centhaquin

Cat. No.: B1668379

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An essential guide to the proper handling and disposal of **Centhaquin**, ensuring the safety of personnel and the environment.

For researchers and scientists working with **Centhaquin**, an investigational drug with potential as a resuscitative agent, adherence to proper disposal protocols is critical.^{[1][2][3][4]} This document provides a comprehensive overview of the necessary safety measures and step-by-step procedures for the effective management and disposal of **Centhaquin** waste in a laboratory setting.

Understanding the Hazards

Centhaquin is classified with specific hazards that necessitate careful handling and disposal. It is known to cause skin irritation and serious eye irritation.^{[1][5][6]} Furthermore, it may have long-lasting harmful effects on aquatic life.^{[1][5]} Personal protective equipment (PPE), including gloves and eye protection, should be worn at all times when handling this compound.^{[5][6]}

Quantitative Data Summary

A summary of the key quantitative data for **Centhaquin** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C22H25N3
Molecular Weight	331.45 g/mol
CAS Number	57961-90-7
Appearance	Light yellow to yellow solid
Solubility in DMSO	62.5 mg/mL (188.57 mM)
Storage Temperature	-20°C

Note: Data sourced from various chemical suppliers and databases.[\[1\]](#)[\[2\]](#)

Disposal Procedures for Centhaquin

As an investigational new drug and a chemical with identified hazards, **Centhaquin** and its containers must be disposed of as hazardous waste.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#) The following procedures are based on general best practices for investigational drug disposal and chemical waste management.

Step 1: Segregation and Labeling

- **Segregate Waste:** All materials contaminated with **Centhaquin**, including unused product, solutions, empty vials, and contaminated labware (e.g., pipette tips, gloves), must be segregated from non-hazardous waste.
- **Use Designated Containers:** Collect all **Centhaquin** waste in a clearly labeled, sealed, and leak-proof hazardous waste container.[\[7\]](#) The container should be appropriate for chemical waste and clearly marked with the words "Hazardous Waste" and the name "**Centhaquin**."

Step 2: On-site Handling and Temporary Storage

- **Avoid Environmental Release:** Prevent the release of **Centhaquin** into the environment.[\[5\]](#) Do not dispose of **Centhaquin** down the drain or in the regular trash.
- **Secure Storage:** Store the hazardous waste container in a designated, secure area away from incompatible materials. The storage area should be well-ventilated.

Step 3: Professional Disposal

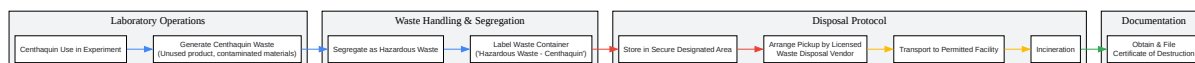
- Engage a Licensed Waste Disposal Vendor: The disposal of **Centhaquin** waste must be handled by a licensed and approved environmental management vendor.^{[7][8]} This ensures that the waste is transported, treated, and disposed of in accordance with all federal, state, and local regulations.
- Incineration: The recommended method of destruction for investigational and hazardous pharmaceutical waste is incineration at a permitted facility.^{[7][8][9]}
- Documentation: Maintain a detailed record of the disposal process, including the date, quantity of waste, and the name of the disposal vendor. A certificate of destruction should be obtained from the vendor and kept on file.^{[7][8]}

Disposal of Empty Containers

- Empty vials and containers that once held **Centhaquin** should be treated as hazardous waste and disposed of in the same manner as the chemical itself.^{[7][9]} They should not be rinsed into the sewer system or placed in the regular trash.

Experimental Workflow for Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **Centhaquin** in a laboratory setting.



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Caption: Workflow for the safe disposal of **Centhaquin** waste.

By adhering to these procedures, research facilities can ensure they are in compliance with safety regulations and are protecting their personnel and the environment from the potential

hazards of **Centhaquin**.

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